

# 4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde molecular weight and formula

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## Compound of Interest

Compound Name: 4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde

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An In-Depth Technical Guide to **4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde**

For Researchers, Scientists, and Drug Development Professionals

## Introduction: A Versatile Scaffold for Chemical Innovation

**4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde**, also known as O-propargyl vanillin, is a synthetic derivative of vanillin, a well-known flavoring agent and a key intermediate in various chemical industries.[1][2][3] The introduction of a propargyl group to the vanillin core imparts unique chemical reactivity, making it a valuable building block in organic synthesis and medicinal chemistry.[4][5] This guide provides a comprehensive overview of its chemical properties, a detailed synthesis protocol, and an exploration of its current and potential applications in research and drug development.

## Physicochemical Properties

A clear understanding of the physicochemical properties of **4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde** is fundamental for its application in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>3</sub>	[6][7]
Molecular Weight	190.2 g/mol	[6]
CAS Number	145654-01-9	[6]
Appearance	Yellow solid	[1]
Melting Point	458 K (185 °C)	[1]

## Synthesis of 4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde

The synthesis of **4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde** is typically achieved through the O-alkylation of 4-hydroxy-3-methoxybenzaldehyde (vanillin) with propargyl bromide.[1][8] This Williamson ether synthesis is a robust and efficient method for introducing the propargyl functional group.

### Experimental Protocol

The following protocol is adapted from established literature procedures.[1][8]

Materials:

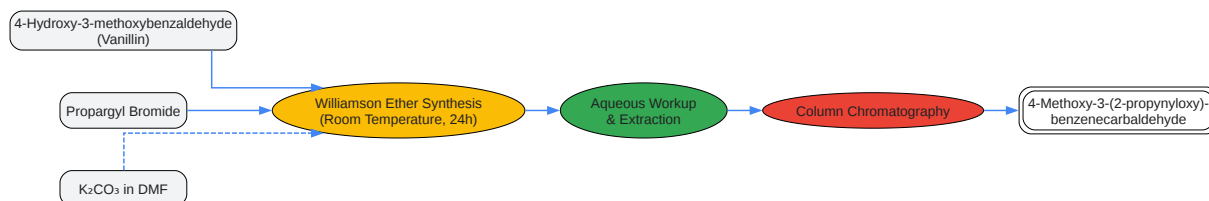
- 4-Hydroxy-3-methoxybenzaldehyde (vanillin)
- Propargyl bromide (80% solution in toluene)
- Anhydrous potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Dry N,N-Dimethylformamide (DMF)
- Chloroform (CHCl<sub>3</sub>)
- Water
- Brine solution

- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

#### Procedure:

- To a solution of 4-hydroxy-3-methoxybenzaldehyde (2.48 mmol) in 15 ml of dry DMF, add anhydrous potassium carbonate (3.0 mmol).
- Stir the mixture at room temperature.
- Add propargyl bromide (2.48 mmol) to the reaction mixture.
- Continue stirring at room temperature for 24 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into 100 ml of water.
- Extract the aqueous layer with chloroform (3 x 50 ml).
- Combine the organic phases and wash with water and then with a brine solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate (4:1 v/v) eluent system to yield **4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde** as a yellow solid.<sup>[1]</sup>

## Synthesis Workflow Diagram



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Caption: Synthesis of **4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde**.

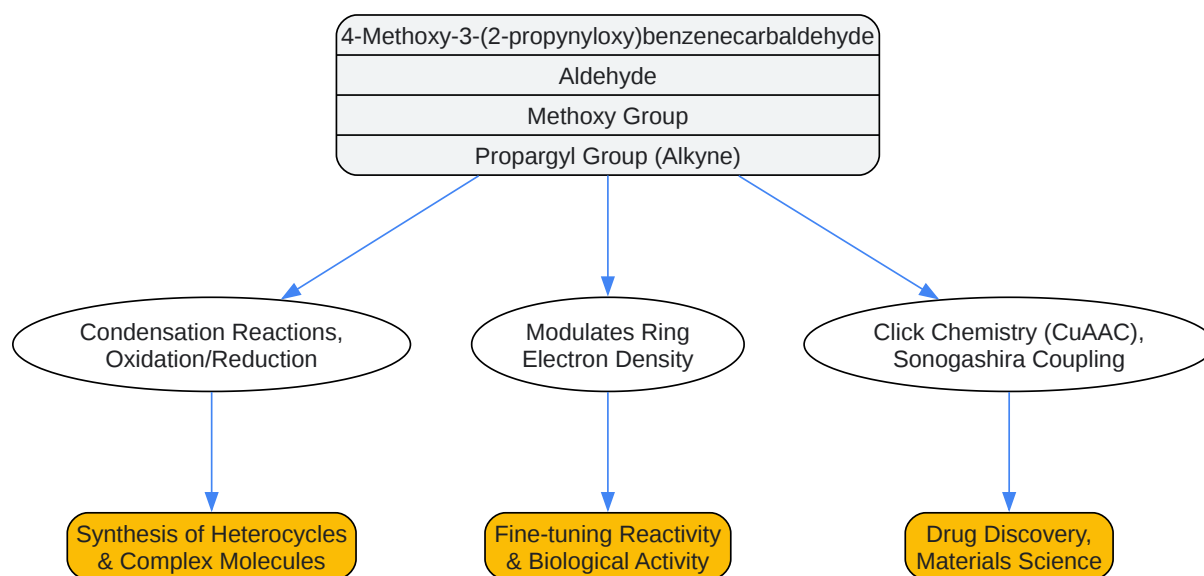
## Applications in Research and Drug Development

The unique chemical architecture of **4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde**, featuring an aldehyde, a methoxy group, and a terminal alkyne, makes it a highly versatile molecule for further chemical modifications and applications.<sup>[4][5]</sup>

- **Building Block in Organic Synthesis:** The aldehyde group can undergo various transformations such as oxidation to a carboxylic acid, reduction to an alcohol, or participation in condensation reactions.<sup>[5]</sup> The terminal alkyne is particularly valuable for "click chemistry" reactions, such as the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), to form 1,2,3-triazole rings.<sup>[1]</sup> This allows for the straightforward linkage of the vanillin scaffold to other molecules, facilitating the synthesis of complex molecular architectures.<sup>[5]</sup>
- **Medicinal Chemistry and Drug Discovery:** The propargyl group serves as a handle for creating diverse libraries of compounds for biological screening.<sup>[5]</sup> Vanillin derivatives have been investigated for a range of biological activities, and the introduction of the propargyl group opens avenues for developing novel therapeutic agents.<sup>[1]</sup> For instance, the triazole-containing compounds synthesized from this molecule have been explored as potential chemotherapeutic agents.<sup>[1]</sup> The combination of the benzaldehyde core with the reactive

alkyne allows for the design of hybrid molecules that can interact with multiple biological targets.[5]

## Functional Group Reactivity and Applications



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Caption: Reactivity of functional groups and their applications.

## Conclusion

**4-Methoxy-3-(2-propynyloxy)benzenecarbaldehyde** is a synthetically accessible and highly versatile compound with significant potential in organic synthesis and medicinal chemistry. Its straightforward preparation from vanillin, combined with the diverse reactivity of its functional groups, establishes it as a valuable scaffold for the development of novel molecules with a wide range of applications, from new drug candidates to advanced materials.

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